

Spontaneous vesicle formation of Dimethyldioctadecylammonium bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyldioctadecylammonium bromide*

Cat. No.: *B1211806*

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Dimethyldioctadecylammonium bromide (DDAB), a synthetic double-chain cationic surfactant, has garnered significant attention within the scientific community for its capacity to spontaneously self-assemble into vesicles in aqueous solutions. This property, coupled with the unique characteristics of the resulting vesicles, makes DDAB a valuable component in various applications, particularly in drug and gene delivery systems. This technical guide provides a comprehensive overview of the core principles governing the spontaneous formation of DDAB vesicles, detailed experimental protocols, and a summary of key quantitative data to aid researchers in their work.

The Mechanism of Spontaneous Vesicle Formation

The spontaneous formation of vesicles is an entropically driven process governed by the amphiphilic nature of the DDAB molecule. Each molecule consists of a hydrophilic quaternary ammonium head group and two hydrophobic octadecyl (C18) hydrocarbon tails. In an aqueous environment, these molecules arrange themselves to minimize the unfavorable contact between the hydrophobic tails and water molecules.

The specific geometry of the DDAB molecule is critical to this process. The double-chain structure gives the molecule a truncated cone or cylindrical shape, which can be described by

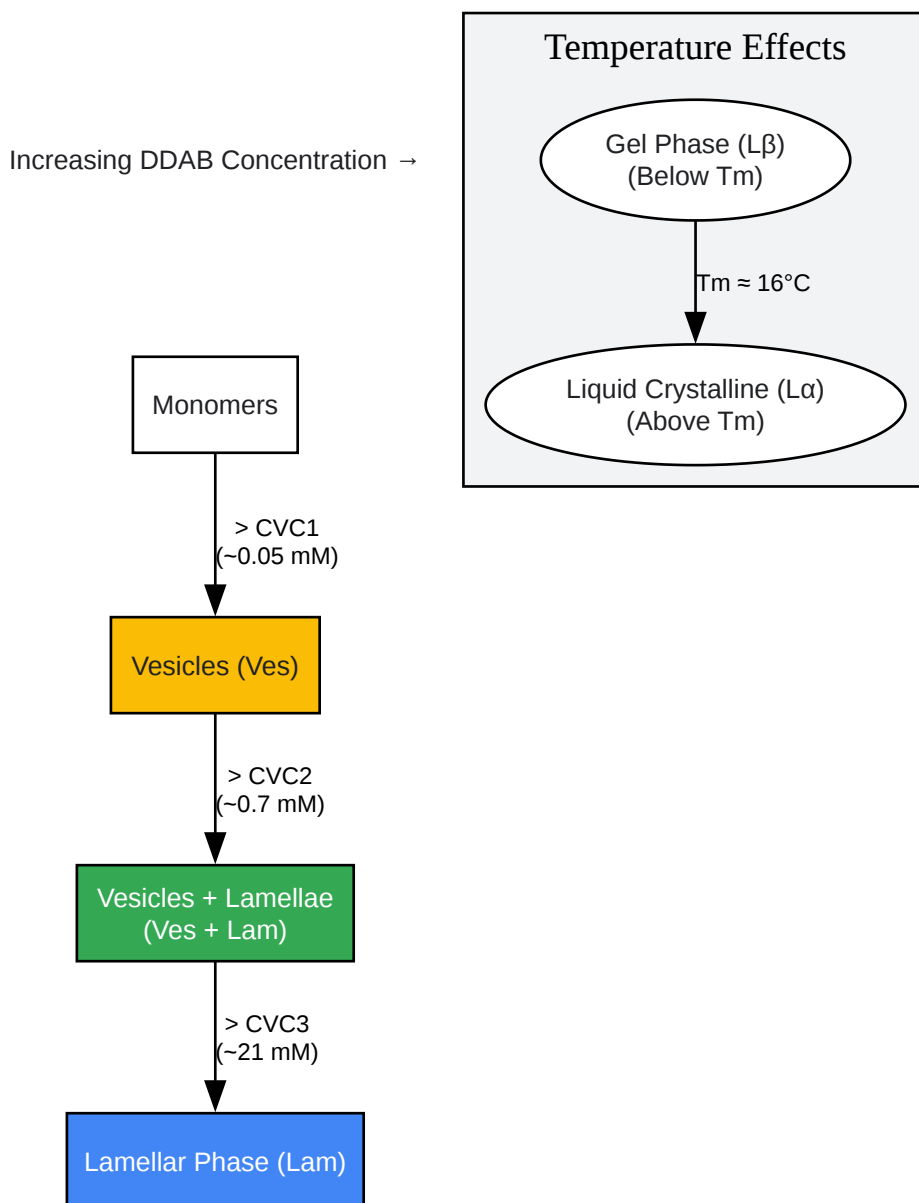
the critical packing parameter (p):

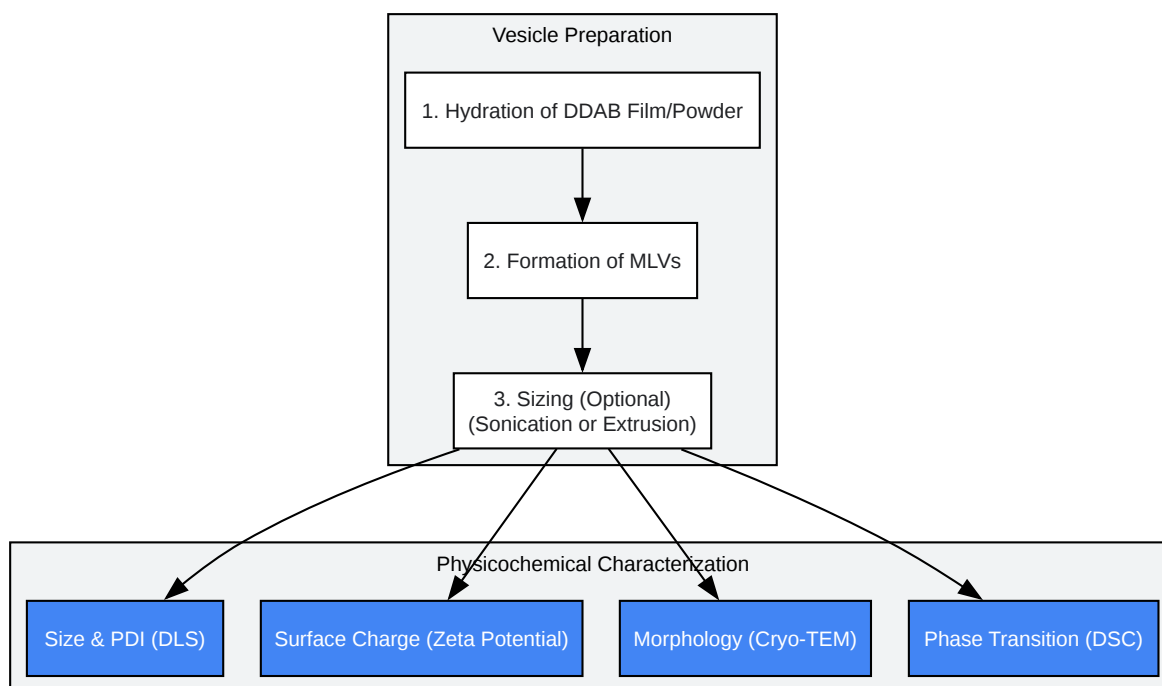
$$p = v / (a_0 * l_c)$$

where:

- v is the volume of the hydrophobic tails.
- a_0 is the optimal headgroup area at the aggregate-water interface.
- l_c is the critical length of the hydrophobic tails.

For DDAB, the packing parameter is typically between 1/2 and 1, which energetically favors the formation of bilayer structures over spherical micelles ($p < 1/3$) or planar bilayers ($p \approx 1$). These flexible bilayers then close upon themselves to form thermodynamically stable, closed, unilamellar or multilamellar vesicles, sequestering an aqueous core.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com